

Phenyl Acetate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Phenyl acetate

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An In-depth Overview of the Core Properties, Synthesis, and Applications of **Phenyl Acetate**

Abstract

Phenyl acetate (CAS No. 122-79-2) is an aromatic ester with the molecular formula $C_8H_8O_2$.^[1]^[2]^[3]^[4]^[5] It serves as a crucial intermediate in organic synthesis, particularly in the pharmaceutical industry. This technical guide provides a comprehensive overview of **phenyl acetate**, including its physicochemical properties, detailed experimental protocols for its synthesis, and its applications in research and drug development. Spectroscopic data, safety information, and logical workflows for its synthesis and key reactions are also presented to support its practical application in a laboratory setting.

Core Properties of Phenyl Acetate

Phenyl acetate is a colorless liquid with a characteristic sweetish, solvent-like odor.^[6] It is sparingly soluble in water but soluble in many organic solvents.^[1]^[2]

Physicochemical Properties

A summary of the key physicochemical properties of **phenyl acetate** is presented in Table 1.

Property	Value	Reference
CAS Number	122-79-2	[1][2][3][4][5]
Molecular Formula	C ₈ H ₈ O ₂	[1][2][3][4][5]
Molecular Weight	136.15 g/mol	[1][2][3][4][5]
Appearance	Colorless liquid	[2][6]
Boiling Point	196 °C	[1]
Density	1.073 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.501	[1][2]
Solubility in Water	4 g/L at 20 °C	[1][2]
Flash Point	79.73 °C	[2]
Vapor Pressure	0.418 mmHg at 25°C	[2]

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **phenyl acetate**. Key spectral data are summarized in Table 2.

Spectrum	Key Peaks/Shifts	Reference
¹ H NMR (CDCl ₃)	δ (ppm): 7.37 (m, 2H), 7.22 (m, 1H), 7.08 (m, 2H), 2.29 (s, 3H)	[6][7]
¹³ C NMR (CDCl ₃)	δ (ppm): 169.5, 150.7, 129.4, 125.8, 121.6, 21.1	[6][7]
IR (Infrared)	Major peaks (cm ⁻¹): 3070, 1765, 1593, 1494, 1371, 1215, 1194, 912	[6]
Mass Spectrum (EI)	m/z: 94 (base peak), 136 (M ⁺), 43, 66, 39	[6]

Synthesis of Phenyl Acetate: Experimental Protocols

Phenyl acetate can be synthesized through several methods. The most common laboratory preparations involve the esterification of phenol with acetic anhydride or acetyl chloride.

Synthesis via Acetylation of Phenol with Acetic Anhydride

This method involves the reaction of phenol with acetic anhydride in the presence of a base, such as sodium hydroxide.

Experimental Protocol:

- Dissolve 15 g of phenol in 105 mL of a 10% aqueous sodium hydroxide solution in a flask.
- Cool the solution by adding approximately 150 g of crushed ice.
- Add 22 mL (or 24 g) of acetic anhydride to the cooled solution.
- Stopper the flask and shake it vigorously for about 5 minutes until an emulsion of **phenyl acetate** forms, indicating the completion of the reaction.^[1]
- Transfer the mixture to a separatory funnel. To facilitate phase separation, add 8 mL of carbon tetrachloride and shake.
- Separate the lower organic layer and wash it with approximately 80 mL of a very dilute sodium carbonate solution.
- Separate the organic layer again and dry it with anhydrous calcium chloride for 20-30 minutes.
- Filter the dried solution into a distillation flask.
- Distill the crude product, collecting the fraction that boils between 190-200 °C. The expected yield of pure **phenyl acetate** is approximately 20 g.^[1]

Synthesis via Acetylation of Phenol with Acetyl Chloride

An alternative method utilizes acetyl chloride as the acylating agent and an inert solvent.

Experimental Protocol:

- In a four-necked reaction flask equipped with a mechanical stirrer, reflux condenser, and thermometer, add 40 mL of cyclohexane and 0.15 mol of phenol.
- Slowly add acetyl chloride in a molar ratio of 1:1.15 to 1:1.3 (phenol:acetyl chloride).
- Maintain the reaction temperature at 20 °C and stir for 5 hours. The reaction is complete when hydrogen chloride gas is no longer evolved.[8]
- Distill off the excess acetyl chloride and the cyclohexane solvent under atmospheric pressure.
- Collect the fraction distilling at 194-196 °C to obtain pure **phenyl acetate**. [8]

Applications in Research and Drug Development

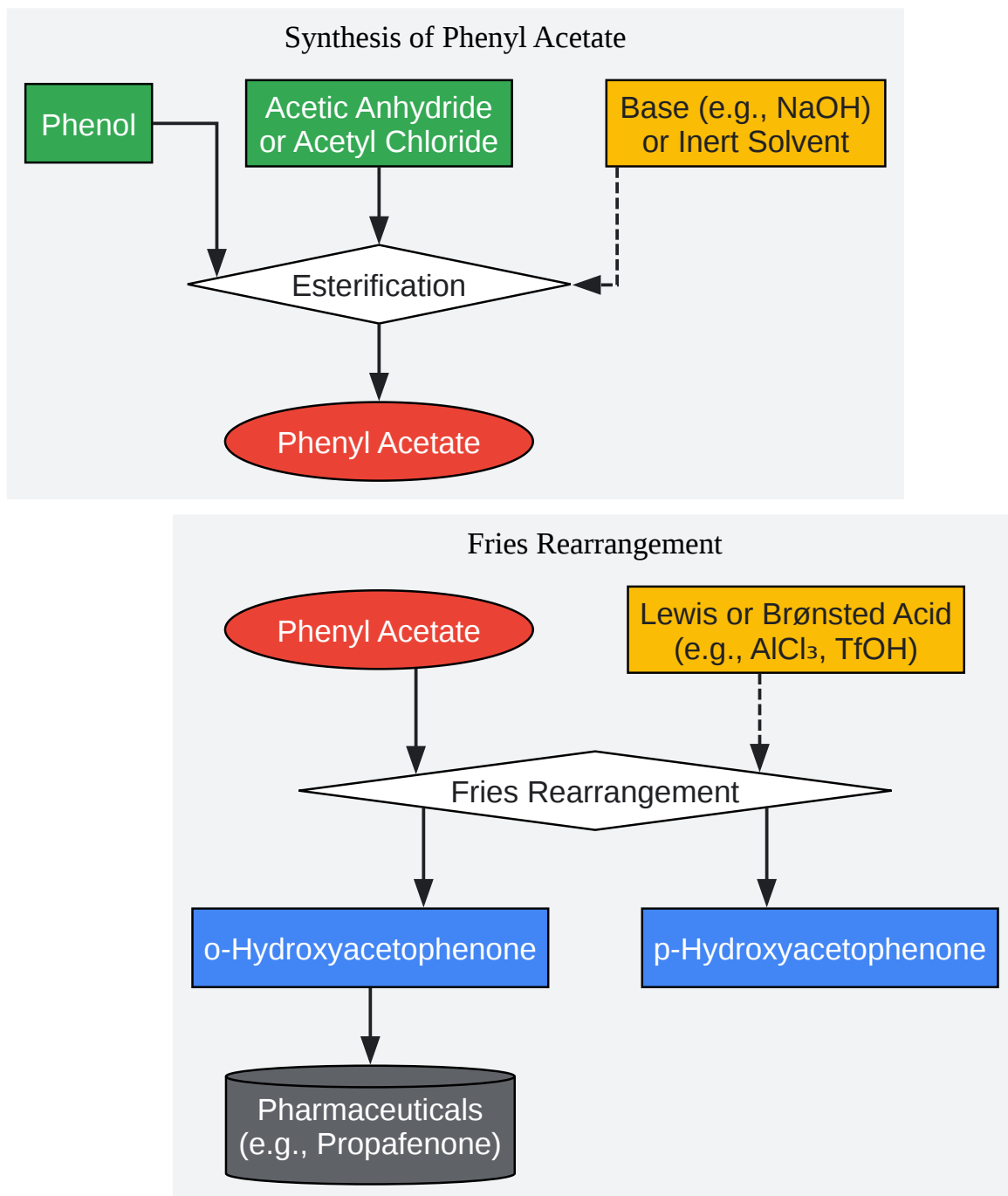
Phenyl acetate is a versatile compound with several applications in the pharmaceutical and chemical industries.

- **Chemical Intermediate:** It is a key intermediate in the synthesis of various organic compounds. Its most notable application is in the Fries rearrangement to produce o- and p-hydroxyacetophenones.[9][10] These products are precursors for the synthesis of several pharmaceuticals, including the anti-arrhythmic drug propafenone hydrochloride.[8]
- **Solvent:** Due to its high boiling point and aprotic nature, **phenyl acetate** can be used as a solvent in organic reactions.[9]
- **Metabolite Research:** **Phenyl acetate** is a metabolite of the anticancer drug phenylbutyrate (PB) and the natural neurotransmitter phenylethylamine.[9] Its levels in urine have been investigated as a potential biomarker for diagnosing some forms of unipolar major depressive disorders.[9][11]

- Therapeutic Potential: **Phenyl acetate** itself has been investigated for its therapeutic properties. It is used as an adjunctive therapy for the treatment of acute hyperammonemia and associated encephalopathy in patients with urea cycle deficiencies.[9]

Logical Workflow and Reaction Pathways

The synthesis of **phenyl acetate** and its subsequent conversion into valuable pharmaceutical intermediates can be visualized as a logical workflow.



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Caption: Workflow for the synthesis of **phenyl acetate** and its Fries rearrangement.

Safety and Handling

Phenyl acetate is a combustible liquid and is harmful if swallowed.[12][13][14] It is essential to handle this chemical with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area, and sources of ignition should be avoided.[12][13]

Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[15]

Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon oxides can form.[15]

This guide provides a foundational understanding of **phenyl acetate** for researchers and professionals in drug development. The detailed protocols and compiled data are intended to facilitate its safe and effective use in a laboratory setting.

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